

degradation of Butylhydroxyanisole under high temperature

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Compound of Interest

Compound Name: Butylhydroxyanisole

Cat. No.: B1212938

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Technical Support Center: Butylated Hydroxyanisole (BHA)

Welcome to the technical support center for Butylated Hydroxyanisole (BHA). This resource is designed for researchers, scientists, and drug development professionals to provide answers and troubleshooting guidance for experiments involving BHA, particularly concerning its stability at elevated temperatures.

Frequently Asked Questions (FAQs)

Q1: At what temperature does **Butylhydroxyanisole** (BHA) begin to degrade?

A1: Thermal analysis indicates that BHA's decomposition starts at approximately 121°C.^[1] Significant mass loss is observed at temperatures above this point. Studies using thermogravimetric analysis (TGA) show this decomposition onset, after which BHA becomes increasingly volatile, particularly in the 100-240°C range.^[2]

Q2: How stable is BHA at common high-temperature experimental conditions (e.g., 150-185°C)?

A2: BHA shows significant instability at these temperatures. In one study, BHA was inactivated by 70% when heated to 150°C.^[3] Another study examining antioxidant stability at 185°C found

the order of stability to be Butylated Hydroxytoluene (BHT) > Propyl Gallate (PG) > BHA > tert-Butylhydroquinone (TBHQ), indicating BHA is less stable than BHT under these conditions.[4]

Q3: What are the primary degradation products of BHA under high heat?

A3: When subjected to high temperatures, especially in the presence of oxygen (thermo-oxidative degradation), BHA is believed to degrade primarily through the formation of phenoxy radicals. A key identified oxidation product is tert-butyl-p-benzoquinone (TBBQ).[5] The degradation pathway likely involves the loss of the methyl group from the methoxy moiety and oxidation of the phenol group to a quinone.

Q4: How does the presence of oxygen affect the thermal degradation of BHA?

A4: The presence of oxygen significantly accelerates the degradation of phenolic antioxidants like BHA at high temperatures. The process is more accurately described as thermo-oxidative degradation.[6] In an inert atmosphere (like nitrogen), phenolic antioxidants are considerably more stable, with degradation occurring primarily through evaporation at higher temperatures.[7] Oxygen facilitates the formation of phenoxy radicals, initiating a chain reaction that leads to the formation of quinones and other oxidation products.[5][7]

Q5: Is BHA effective as an antioxidant in high-temperature applications like frying?

A5: Evidence suggests BHA has limited effectiveness at typical frying temperatures (180-200°C).[2] This is due to its volatility and rapid degradation at these temperatures, which reduces its protective effect on materials like vegetable oils.[1][2] While BHA can enhance the stability of oils at high temperatures compared to a control, significant loss of the antioxidant itself occurs.[8][9]

Data Summary: Thermal Stability of BHA

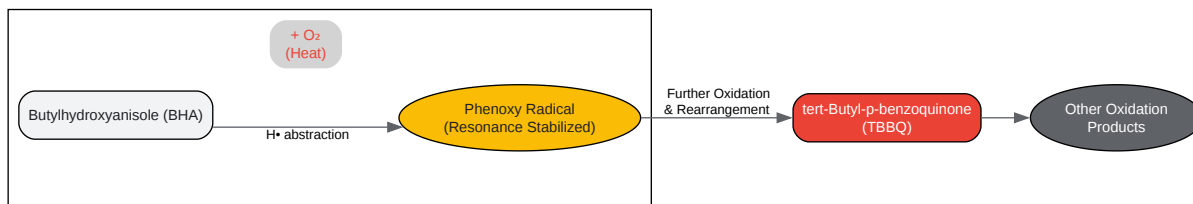
The following table summarizes key quantitative data regarding the thermal stability of BHA.

Parameter	Temperature	Observation	Source
Onset of Decomposition	~121°C	Determined by Thermogravimetric Analysis (TGA).	[1]
Volatility Range	100 - 240°C	BHA is volatile in this temperature range.	[2]
Inactivation	150°C	70% inactivation observed.	[3]
Relative Stability	185°C	Less stable than BHT and Propyl Gallate.	[4]

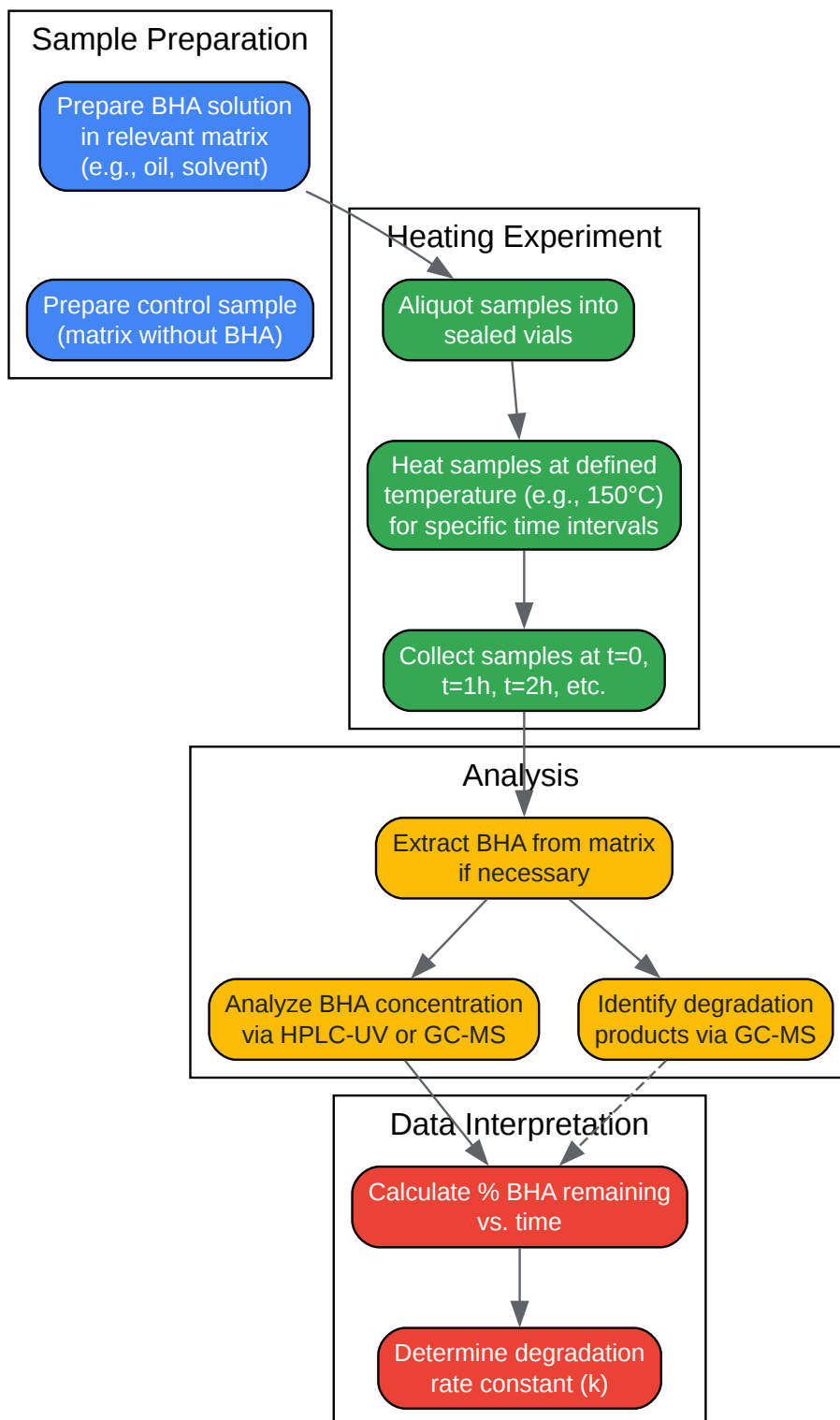
Visualized Mechanisms and Workflows

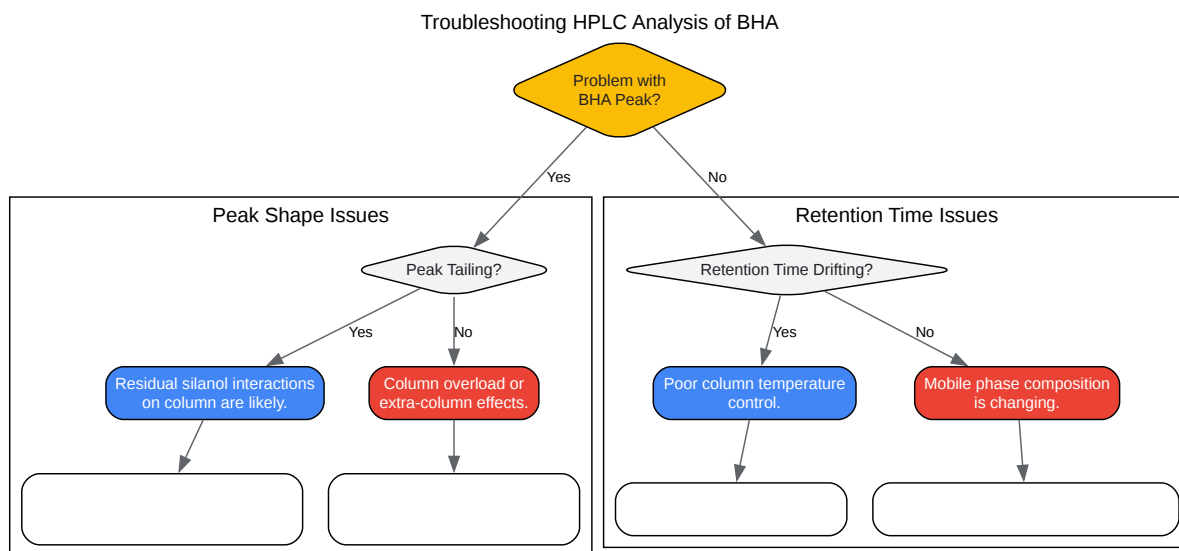
The following diagrams illustrate the proposed degradation pathway of BHA, a standard experimental workflow for its analysis, and a logical troubleshooting guide.

Proposed Thermo-Oxidative Degradation Pathway for BHA



Experimental Workflow for BHA Thermal Stability





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